

An In-Depth Technical Guide to the Physicochemical Properties of Ethylparaben

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **ethylparaben** (Ethyl 4-hydroxybenzoate), a widely used preservative in the pharmaceutical, cosmetic, and food industries. The document details the core physicochemical data, outlines the experimental protocols for their determination, and illustrates key related processes through logical diagrams.

Core Physicochemical Data

Ethylparaben is a white crystalline solid at room temperature. Its thermal properties are critical for formulation development, manufacturing processes, and stability assessments. The melting and boiling points are key indicators of its purity and physical state under various conditions.

Table 1: Melting and Boiling Points of **Ethylparaben**



Parameter	Temperature Range (°C)	Temperature Range (K)	Notes
Melting Point	114 - 118 °C[1][2]	387 - 391 K[1]	The range indicates that the precise value can vary slightly based on purity.
Boiling Point	297 - 298 °C[1]	570 - 571 K[1]	Data is typically reported at atmospheric pressure.

Experimental Protocols for Determination

Accurate determination of melting and boiling points is fundamental for the characterization of **ethylparaben**. The following sections describe standard laboratory methodologies for these measurements.

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid like **ethylparaben**, this transition occurs over a narrow temperature range. The protocol described below is a general method using a capillary melting point apparatus.

Methodology:

- Sample Preparation: A small amount of dry, powdered ethylparaben is packed into a capillary tube (sealed at one end) to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus, adjacent to a calibrated thermometer or temperature probe.
- Heating: The sample is heated at a controlled rate. An initial rapid heating can be used to approach the expected melting point, followed by a slower rate (1-2 °C per minute) as the melting point is neared.
- Observation: The sample is observed through a magnifying lens. The temperature at which
 the first drop of liquid appears is recorded as the beginning of the melting range.



- Completion: The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range.
- Purity Check: A sharp melting range (typically ≤ 1 °C) is indicative of a high-purity compound.
 Impurities tend to depress and broaden the melting range.

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

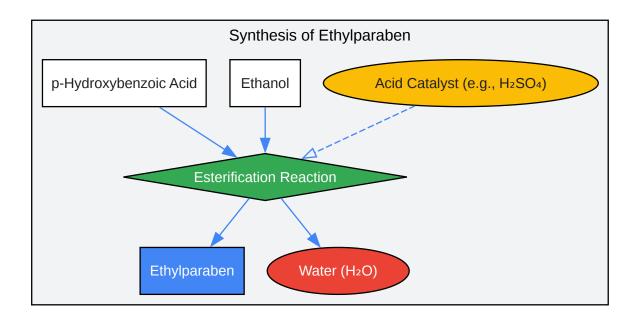
Methodology (Thiele Tube Method):

- Sample Preparation: A small amount of **ethylparaben** (1-2 mL) is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- Apparatus Setup: The test tube assembly is attached to a thermometer. The bulb of the thermometer should be level with the sample.
- Heating: The entire assembly is placed in a Thiele tube containing a high-boiling point oil
 (e.g., mineral oil or silicone oil). The side arm of the Thiele tube is gently heated with a
 Bunsen burner or a heating mantle.
- Observation: As the temperature rises, dissolved air will first exit the capillary tube. As the liquid approaches its boiling point, a rapid and continuous stream of bubbles will emerge from the inverted capillary tube.
- Recording the Boiling Point: Heating is discontinued. As the apparatus cools, the stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.
- Pressure Correction: The atmospheric pressure should be recorded, as the boiling point is dependent on pressure. Standard boiling points are reported at 1 atm (760 mmHg).

Visualizations of Key Processes

The following diagrams illustrate important logical and experimental workflows related to **ethylparaben**.

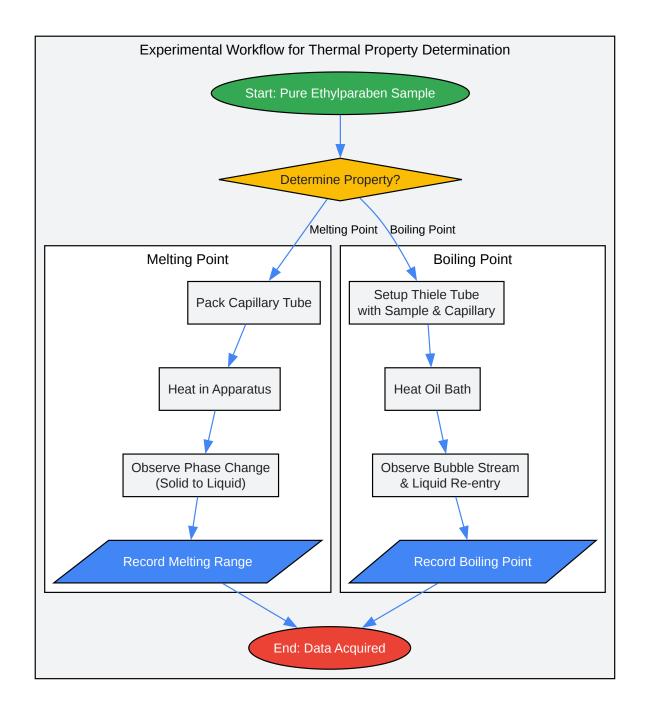




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Caption: Logical workflow for the synthesis of **ethylparaben**.

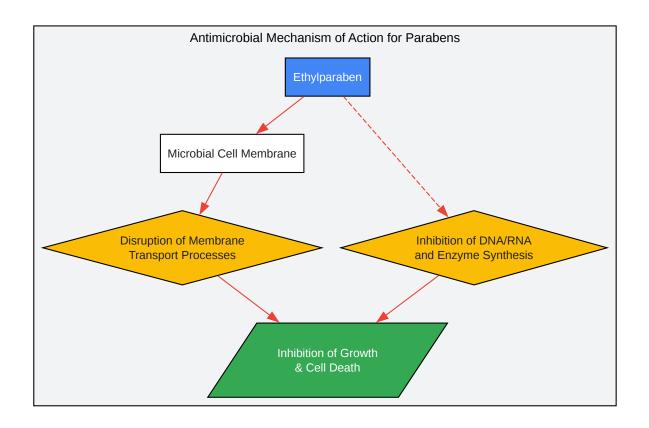




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Caption: Experimental workflow for determining melting and boiling points.





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Caption: Logical pathway for the antimicrobial action of **ethylparaben**.

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